

Spectrophotometric Determination of Metal Ions with Solochrome Black: Application Notes and Protocols

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Compound of Interest

Compound Name: *Solochrome Black*

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Introduction

Solochrome Black, also known as Eriochrome Black T (EBT), is an azo dye that serves as a versatile complexometric indicator and chromogenic reagent for the spectrophotometric determination of various metal ions. Its utility stems from the formation of distinctly colored complexes with metal ions in solution, allowing for their quantification. This document provides detailed application notes and experimental protocols for the spectrophotometric analysis of several metal ions using **Solochrome Black**.

Principle

The spectrophotometric determination of metal ions with **Solochrome Black** is based on the formation of a stable, colored metal-dye complex. The color of the solution changes upon complexation, and the intensity of the color of the complex, measured as absorbance at a specific wavelength (λ_{max}), is directly proportional to the concentration of the metal ion in the sample, following the Beer-Lambert Law. The optimal pH for complex formation varies depending on the metal ion being analyzed.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of various metal ions using **Solochrome Black**.

Metal Ion	Wavelength (λ_{max})	Optimal pH	Linear Range	Molar Absorptivity (ϵ)
Magnesium (Mg^{2+})	520 nm	10.5	Not specified	Not specified
Cobalt (Co^{2+})	587 nm ^[1]	5.5 - 8.2 ^[1]	0.57 - 4.0 $\mu\text{g}/5$ mL ^[1]	6.62×10^4 L·mol ⁻¹ ·cm ⁻¹ ^[1]
Holmium (Ho^{3+})	Not specified	5	6.06×10^{-7} - 54.56×10^{-7} M	14432 L·mol ⁻¹ ·cm ⁻¹

Note: For some metal ions like Zinc (Zn^{2+}), Nickel (Ni^{2+}), and Cadmium (Cd^{2+}), **Solochrome Black T** is predominantly used as an indicator in complexometric titrations rather than for direct spectrophotometric analysis.^{[2][3][4]} Information regarding direct spectrophotometric methods for these ions is limited.

Experimental Protocols

General Protocol for Spectrophotometric Analysis

This general protocol can be adapted for the specific metal ion being analyzed based on the parameters provided in the data summary table.

1. Reagents and Materials:

- Standard stock solution of the metal ion of interest (e.g., 1000 ppm).
- Solochrome Black T** solution (typically 0.1% w/v in a suitable solvent like ethanol or water).
- Buffer solution to maintain the optimal pH.
- Deionized water.
- Spectrophotometer.

- Cuvettes.

- Volumetric flasks and pipettes.

2. Preparation of Standard Solutions:

- From the stock solution, prepare a series of standard solutions of the metal ion with decreasing concentrations by serial dilution.

3. Preparation of the Calibration Curve:

- To a set of volumetric flasks, add a known volume of each standard solution.
- Add the appropriate buffer solution to adjust the pH to the optimal value.
- Add a fixed volume of the **Solochrome Black T** solution to each flask.
- Dilute to the mark with deionized water and mix well.
- Allow the color to develop for a specified time.
- Measure the absorbance of each solution at the λ_{max} against a reagent blank (containing all components except the metal ion).
- Plot a graph of absorbance versus concentration to obtain the calibration curve.

4. Analysis of the Sample:

- Take a known volume of the sample solution in a volumetric flask.
- Follow the same procedure as for the standard solutions (pH adjustment, addition of **Solochrome Black T**, dilution).
- Measure the absorbance of the sample solution at the λ_{max} .
- Determine the concentration of the metal ion in the sample from the calibration curve.

Specific Protocol: Determination of Cobalt (Co^{2+})

This protocol is based on an extraction-spectrophotometric method.[\[1\]](#)

1. Reagents:

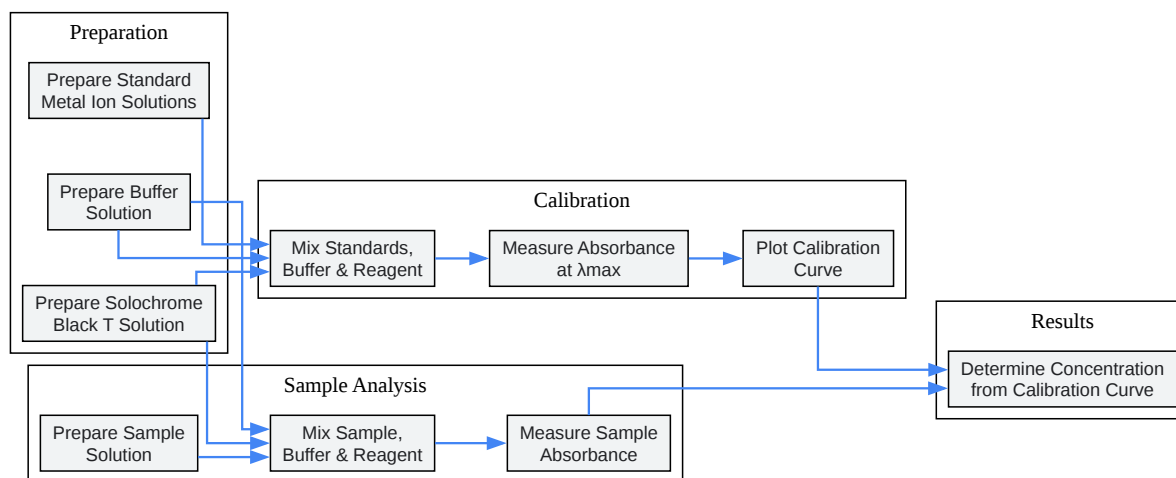
- Standard Cobalt(II) solution.
- **Solochrome Black T** solution.
- Methyltrioctylammonium chloride solution in benzene.
- Ammonium thiocyanate solution.
- Buffer solution (pH 5.5 - 8.2).

2. Procedure:

- Preliminarily separate cobalt from the aqueous solution by benzene extraction of methyltrioctylammonium tetrathiocyanatocobaltate(II).
- Shake the resulting extract with an aqueous **Solochrome Black T** solution at a pH between 5.5 and 8.2 to form the ion-pair complex.
- Measure the absorbance of the organic phase at 587 nm.[\[1\]](#)

Visualizations

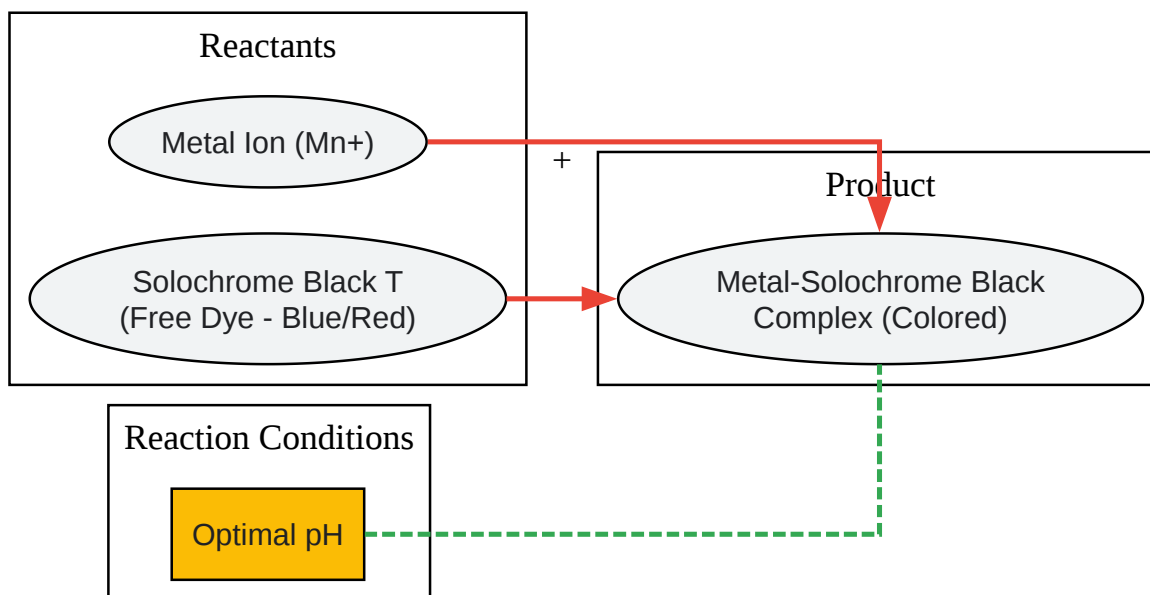
Experimental Workflow



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Experimental workflow for spectrophotometric analysis.

Metal-Solochrome Black Complex Formation



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Complex formation between a metal ion and **Solochrome Black**.

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